

Solubility and Physicochemical Data

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Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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The table below summarizes the available data on **pinocampheol**'s properties.

Property	Value	Type / Method	Source
Molecular Formula	C10H18O	-	[1] [2]
Molecular Weight	154.25 g/mol	-	[1] [2]
Water Solubility	0.92 g/L	Predicted (ALOGPS)	[2]
Water Solubility	926.3 mg/L @ 25 °C	Estimated	[3]
Melting Point	56 - 57 °C @ 760 mm Hg	Experimental	[3]
log P (Octanol-Water)	2.22	Predicted (ALOGPS)	[2]

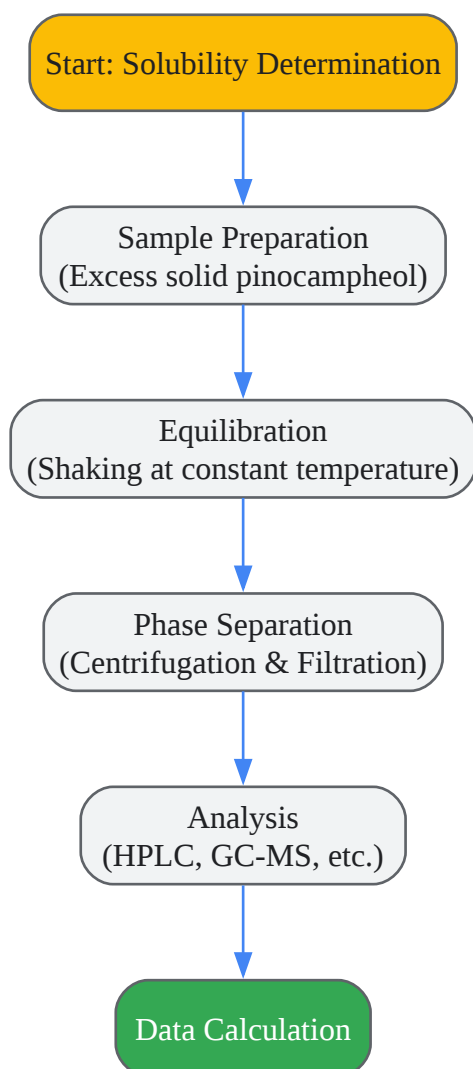
Experimental Methodology Considerations

The search results did not provide detailed experimental protocols for determining **pinocampheol**'s solubility. The available data points are predictions or estimates without methodological details.

For researchers, standard experimental approaches for determining water solubility of such compounds include:

- **Shake-Flask Method:** This is a classic and direct method where an excess of the solid compound is added to a flask of water and shaken continuously until equilibrium is reached. The concentration of the compound in the aqueous phase is then analytically determined, often using techniques like **High-Performance Liquid Chromatography (HPLC)** or **Gas Chromatography (GC-MS)**.
- **Chromatographic Methods:** Techniques such as **Reverse-Phase HPLC** can be used to estimate solubility by correlating the compound's retention time with its hydrophobicity.

The following diagram outlines a generalized experimental workflow for determining solubility, which could be adapted for **pinocampheol**.



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Important Limitations and Future Work

A significant challenge for your intended guide is the scarcity of robust, experimentally verified data. The available solubility information is computational, and no data was found in key pharmacological resources like DrugBank or the FDA UNII database [3].

To build a comprehensive profile, future work should involve:

- **Experimental Verification:** Conducting laboratory tests using the shake-flask method or similar to obtain accurate, temperature-dependent solubility data.
- **Expanded Profiling:** Measuring additional key properties for drug development, such as pKa, chemical stability in various pH conditions, and solubility in pharmaceutically relevant solvents (e.g., PEG 400, ethanol).
- **Literature Review:** Performing a deeper, specialized search in scientific journal databases for any existing primary research on **pinocampheol**'s properties.

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References

1. Pinocampheol - the NIST WebBook [webbook.nist.gov]
2. Showing Compound (-)-Pinocampheol (FDB014974) [foodb.ca]
3. pinocampheol, 25465-95-6 [thegoodscentscopy.com]

To cite this document: Smolecule. [Solubility and Physicochemical Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1899402#pinocampheol-solubility-data]

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